

In-Depth Technical Guide to Azathioprine-d3: Commercial Availability, Analysis, and Applications

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Compound of Interest

Compound Name: **Azathioprine-d3**

Cat. No.: **B15557594**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the deuterated analog of Azathioprine, **Azathioprine-d3**. It covers its commercial availability, suppliers, and detailed methodologies for its quantification and use in research settings. This document is intended to serve as a valuable resource for professionals in drug development and scientific research.

Commercial Availability and Suppliers

Azathioprine-d3 is commercially available from several reputable suppliers of research chemicals and stable isotope-labeled compounds. It is primarily intended for research use as an internal standard in pharmacokinetic and metabolic studies. Below is a summary of key suppliers and their product offerings.

Supplier	Product Name	Catalog Number	Molecular Formula	Molecular Weight (g/mol)	Notes
MedChemExpress	Azathioprine-d3	HY-B0256S	C ₉ H ₄ D ₃ N ₇ O ₂ S	280.28	Deuterium labeled Azathioprine. For research use only.[1][2][3]
Simson Pharma	Azathioprine-D3	A490005	C ₉ H ₄ D ₃ N ₇ O ₂ S	280.28	Accompanied by a Certificate of Analysis.[4]
Cayman Chemical	Azathioprine-d3	On Request	C ₉ H ₄ D ₃ N ₇ O ₂ S	280.28	Inquire for availability.
Toronto Research Chemicals (LGC Standards)	Azathioprine-d3	A803353	C ₉ H ₄ D ₃ N ₇ O ₂ S	280.28	Stable Isotope Labelled, Metabolite, API.

Quantitative Data

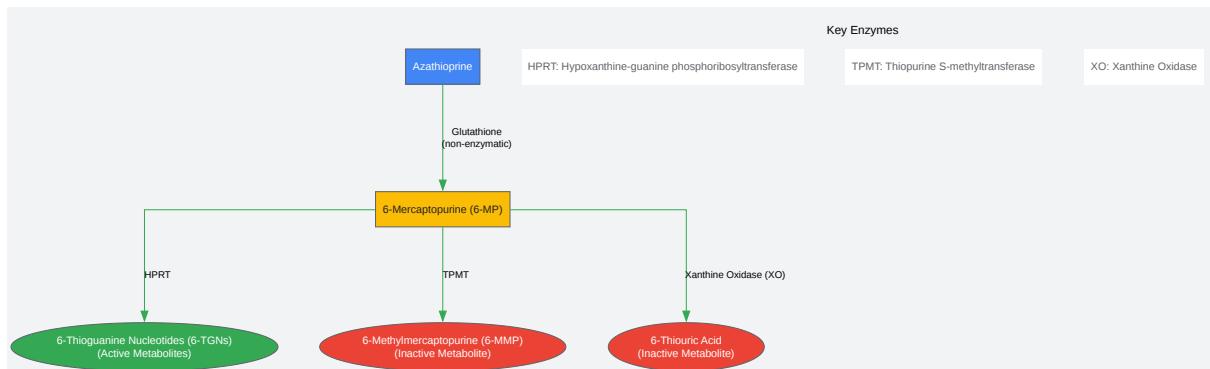
A Certificate of Analysis (CoA) provides crucial information regarding the quality and purity of a chemical substance. While a specific CoA for a current lot of **Azathioprine-d3** is proprietary to the supplier, the following table summarizes the typical quantitative data provided for such a research-grade compound.

Parameter	Specification	Method
Appearance	Pale yellow to yellow solid	Visual Inspection
Purity (by HPLC)	≥98%	High-Performance Liquid Chromatography
Isotopic Enrichment	≥99% atom % D	Mass Spectrometry
Identity (¹ H-NMR)	Conforms to structure	Nuclear Magnetic Resonance Spectroscopy
Identity (Mass Spec)	Conforms to molecular weight	Mass Spectrometry
Solubility	Soluble in DMSO	Solvent Solubility Test
Storage Condition	-20°C, protect from light	Supplier Recommendation

Metabolic Pathway of Azathioprine

Azathioprine is a prodrug that undergoes a complex metabolic conversion to its active and inactive forms. Understanding this pathway is critical for interpreting pharmacokinetic data and for designing studies involving Azathioprine and its analogs.

Azathioprine is initially converted to 6-mercaptopurine (6-MP) through a non-enzymatic reaction with glutathione.^[5] From 6-MP, the metabolic pathway branches into three main routes, catalyzed by the enzymes xanthine oxidase (XO), thiopurine S-methyltransferase (TPMT), and hypoxanthine-guanine phosphoribosyltransferase (HPRT).^{[6][7][8]} HPRT converts 6-MP into the therapeutically active 6-thioguanine nucleotides (6-TGNs), which are incorporated into DNA and RNA, leading to immunosuppression.^[7] TPMT methylates 6-MP to 6-methylmercaptopurine (6-MMP), an inactive metabolite. XO oxidizes 6-MP to 6-thiouric acid, another inactive metabolite.^{[6][8]}



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Metabolic pathway of Azathioprine.

Experimental Protocols

Quantification of Azathioprine in Human Plasma using LC-MS/MS with Azathioprine-d3 as an Internal Standard

This protocol provides a general framework for the quantitative analysis of Azathioprine in a biological matrix, a common application for **Azathioprine-d3**.

4.1.1. Materials and Reagents

- Azathioprine analytical standard

- **Azathioprine-d3** internal standard (IS)
- Human plasma (blank)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid
- Ammonium formate
- Water (ultrapure)
- Solid Phase Extraction (SPE) cartridges (e.g., C18)

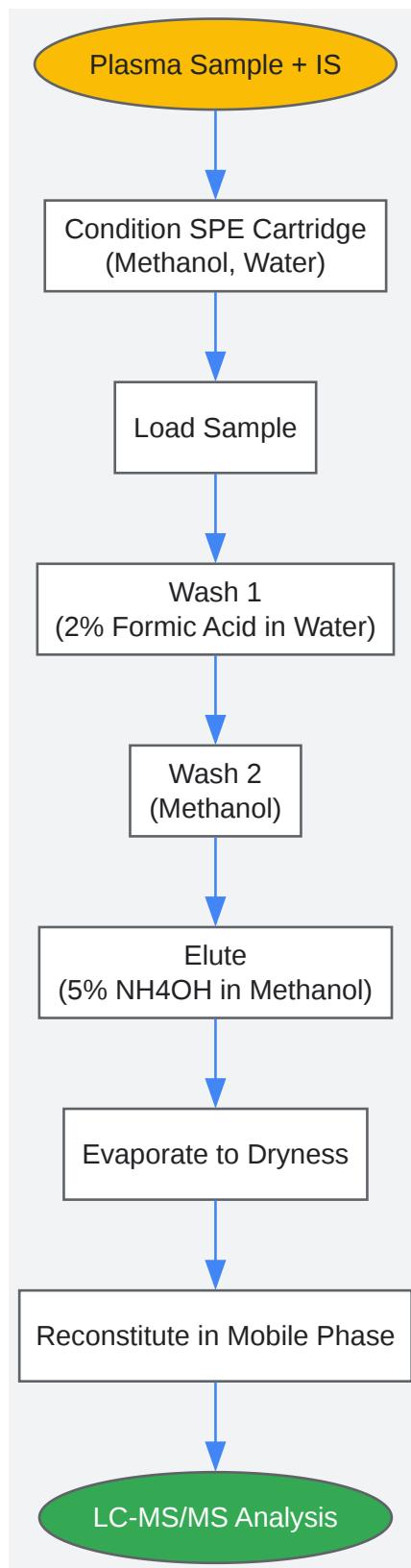
4.1.2. Preparation of Stock and Working Solutions

- Stock Solutions (1 mg/mL): Prepare individual stock solutions of Azathioprine and **Azathioprine-d3** in methanol.
- Working Standard Solutions: Prepare serial dilutions of the Azathioprine stock solution in a 50:50 methanol:water mixture to create calibration standards (e.g., 1 to 1000 ng/mL).
- Internal Standard Working Solution: Dilute the **Azathioprine-d3** stock solution in 50:50 methanol:water to a final concentration of 100 ng/mL.^[9]

4.1.3. Sample Preparation (Solid Phase Extraction - SPE)

- To 200 µL of plasma sample, add 20 µL of the internal standard working solution and vortex.
^[9]
- Condition the SPE cartridge with 1 mL of methanol followed by 1 mL of water.^[9]
- Load the pre-treated plasma sample onto the conditioned SPE cartridge.
- Wash the cartridge with 1 mL of 2% formic acid in water, followed by 1 mL of methanol.^[10]

- Elute the analyte and internal standard with 1 mL of 5% ammonium hydroxide in methanol.
[\[10\]](#)
- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the initial mobile phase.



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Solid Phase Extraction (SPE) workflow.

4.1.4. LC-MS/MS Conditions (Illustrative)

- LC Column: C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μ m)
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient: Start with 5% B, ramp to 95% B over 5 minutes, hold for 1 minute, then return to initial conditions.
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 μ L
- Ionization: Electrospray Ionization (ESI), Positive Mode
- MS/MS Transitions:
 - Azathioprine: Q1/Q3 (e.g., m/z 278.1 -> 152.1)
 - **Azathioprine-d3**: Q1/Q3 (e.g., m/z 281.1 -> 155.1)

4.1.5. Data Analysis

The concentration of Azathioprine in the plasma samples is determined by constructing a calibration curve from the peak area ratios of the analyte to the internal standard versus the nominal concentration of the calibration standards.

In Vitro Cell-Based Assay

While specific protocols for **Azathioprine-d3** in cell culture are not widely published, its use would be analogous to that of unlabeled Azathioprine in studies investigating its cellular effects. The primary purpose of using the deuterated form would be for stable isotope tracing in metabolic studies. Below is a general protocol for assessing the effect of Azathioprine on T-cell apoptosis, where **Azathioprine-d3** could be substituted for metabolic fate analysis.

4.2.1. Cell Culture and Treatment

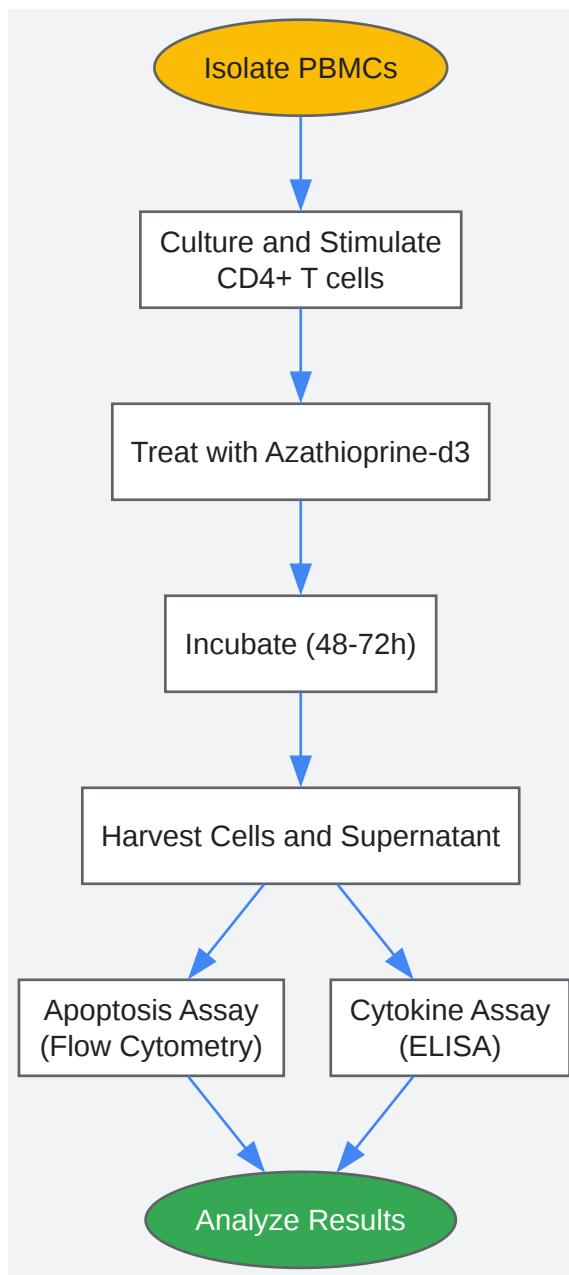
- Isolate peripheral blood mononuclear cells (PBMCs) from whole blood using a density gradient centrifugation method.
- Culture CD4+ T cells in an appropriate medium (e.g., RPMI-1640 supplemented with fetal bovine serum and antibiotics).
- Stimulate the T cells with anti-CD3/CD28 monoclonal antibodies in the presence or absence of varying concentrations of Azathioprine (or **Azathioprine-d3**).[\[11\]](#)
- Incubate the cells for a specified period (e.g., 48-72 hours).

4.2.2. Apoptosis Assessment

- Harvest the cells and wash with phosphate-buffered saline (PBS).
- Stain the cells with Annexin V and a viability dye (e.g., Propidium Iodide or 7-AAD) according to the manufacturer's protocol.[\[11\]](#)
- Analyze the stained cells by flow cytometry to quantify the percentage of apoptotic cells.

4.2.3. Cytokine Production Analysis

- Collect the cell culture supernatants after the incubation period.
- Measure the concentration of relevant cytokines (e.g., IFN- γ , IL-10) using an enzyme-linked immunosorbent assay (ELISA) according to the manufacturer's instructions.[\[11\]](#)



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Workflow for in vitro cell-based assay.

Conclusion

Azathioprine-d3 is a readily available and essential tool for researchers in pharmacology and drug development. Its primary application as an internal standard in LC-MS/MS assays allows for accurate and precise quantification of Azathioprine in biological matrices. Furthermore, its use in metabolic and in vitro studies can provide valuable insights into the mechanism of action.

and cellular fate of this important immunosuppressive drug. The protocols and information provided in this guide serve as a foundational resource for the effective utilization of **Azathioprine-d3** in a research setting.

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